Spectroscopic Analysis of (+)-Methylephedrine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name:	*(+)-Methylephedrine hydrochloride*
CAS No.:	*54114-10-2*
Cat. No.:	*B1622868*

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Introduction

(+)-N-Methylephedrine hydrochloride, a sympathomimetic amine, is a derivative of ephedrine and a member of the phenethylamine class. Its precise structural elucidation and quantification are critical in pharmaceutical development, quality control, and forensic analysis. This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **(+)-Methylephedrine hydrochloride**. It includes detailed experimental protocols and presents quantitative data in a structured format for researchers, scientists, and drug development professionals.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an essential technique for the structural confirmation of **(+)-Methylephedrine hydrochloride**, providing detailed information about the hydrogen and carbon atomic environments.

^{1}H NMR Spectroscopic Data

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The ^{1}H NMR spectrum provides information on the chemical environment and connectivity of hydrogen atoms in the molecule. For amine hydrochlorides, the signals for protons near the positively charged nitrogen atom are typically shifted downfield.[1] The characteristic signals for the ephedrine alkaloid derivatives are often well-separated in the region of δ 4.0–5.0 ppm.[2]

Table 1: ^{1}H NMR Data for **(+)-Methylephedrine Hydrochloride** (Predicted data based on typical values for ephedrine derivatives in a deuterated solvent like D_2O or $CDCl_3$)

Proton Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Phenyl-H (C_6H_5)	7.20 - 7.50	Multiplet	-
CH-OH	~5.0	Doublet	~4.0
CH-N	~3.0 - 3.3	Multiplet	-
N-$(CH_3)_2$	~2.7	Singlet	-
C-CH_3	~1.1	Doublet	~7.0

^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum reveals the number and types of carbon atoms present in the molecule. The data presented below corresponds to l-N-Methylephedrine HCl, the enantiomer of the topic compound, but provides representative chemical shift values.[3]

Table 2: ^{13}C NMR Data for l-N-Methylephedrine Hydrochloride in D_2O[4]

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Carbon Assignment	Chemical Shift (δ, ppm)
C-CH_3	10.3
N-$(CH_3)_2$	41.2
CH-N	67.2
CH-OH	72.8
Aromatic C (Quaternary)	126.3
Aromatic C-H	128.9
Aromatic C-H	129.2
Aromatic C (ipso)	137.9

Experimental Protocol for NMR Spectroscopy

A standardized protocol for acquiring high-resolution NMR spectra of ephedrine alkaloids is crucial for reproducibility.

- Sample Preparation: Dissolve approximately 5-10 mg of **(+)-Methylephedrine hydrochloride** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., Deuterium oxide (D_2O) or Chloroform-d ($CDCl_3$)) in a standard 5 mm NMR tube.[3]
- Internal Standard: For quantitative analysis (qNMR), a known amount of a stable internal standard with a signal in a non-crowded region of the spectrum, such as anthracene, can be added.
- Instrumentation: Utilize a high-field NMR spectrometer, for instance, a 400 MHz or 600 MHz instrument.[5]
- ^1H NMR Acquisition Parameters:
  - Pulse Sequence: Standard pulse-acquire sequence.
  - Temperature: 37 °C.[5]
  - Spectral Width: ~10-12 ppm (~6 kHz on a 600 MHz instrument).[5]

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- Acquisition Time: 2-3 seconds.
- Relaxation Delay: 20 seconds for quantitative analysis to ensure full relaxation of all protons.[6]
- Number of Scans: 16-128 scans, depending on the sample concentration.

- ^{13}C NMR Acquisition Parameters:
  - Pulse Sequence: Standard proton-decoupled pulse-acquire sequence.
  - Spectral Width: ~200-220 ppm.
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: 1024 or more to achieve an adequate signal-to-noise ratio.
- Data Processing: Apply Fourier transformation to the acquired Free Induction Decay (FID). Phase and baseline correct the resulting spectrum. Reference the spectrum to the residual solvent peak or an internal standard (e.g., DSS or TMS at 0.00 ppm).[5]

Infrared (IR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in **(+)-Methylephedrine hydrochloride** by measuring the absorption of infrared radiation. The spectrum of an amine salt is characterized by a broad, strong absorption in the 3000-2800 cm^{-1} region due to the N-H^+ stretching vibration.[7]

Table 3: Characteristic IR Absorption Bands for **(+)-Methylephedrine Hydrochloride**

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Wavenumber Range (cm^{-1})	Vibration Type	Intensity	Functional Group
3500 - 3200	O-H stretch	Broad, Medium	Alcohol (-OH)
3080 - 3010	C-H stretch, aromatic	Medium	Phenyl Ring
2990 - 2950	C-H stretch, aliphatic	Medium-Strong	Methyl/Methine
3000 - 2800	$N-H^+$ stretch	Broad, Strong	Ammonium Salt
1600, 1495, 1450	C=C stretch, aromatic	Medium-Weak	Phenyl Ring
1300 - 1000	C-O stretch	Strong	Secondary Alcohol
760, 700	C-H out-of-plane bend	Strong	Monosubstituted Benzene

Experimental Protocol for IR Spectroscopy (ATR-FTIR)

Attenuated Total Reflectance (ATR) is a common technique for obtaining IR spectra of solid samples.

- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., a diamond or germanium crystal).
- Sample Preparation: Place a small amount of the solid **(+)-Methylephedrine hydrochloride** powder directly onto the ATR crystal.
- Data Acquisition:
  - Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal.
  - Collect a background spectrum of the empty ATR crystal first.
  - Collect the sample spectrum over a range of 4000 to 400 cm^{-1}.[8]
  - Co-add 16 to 32 scans to improve the signal-to-noise ratio.

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- Data Processing: The instrument's software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, confirming the molecular weight and offering structural clues through fragmentation patterns. For amines, alpha-cleavage is a dominant fragmentation pathway.[9]

Table 4: Mass Spectrometry Data (Electron Ionization) for Methylephedrine

m/z	Proposed Fragment	Relative Intensity
179	$[M]^+$ (Molecular Ion of Free Base)	Low
164	$[M - CH_3]^+$	Low
72	$[CH(CH_3)N(CH_3)_2]^+$	Base Peak (100%)
107	$[C_6H_5CHOH]^+$	Moderate
77	$[C_6H_5]^+$	Moderate

Note: In the mass spectrometer, the hydrochloride salt typically dissociates, and the spectrum observed is that of the free base, methylephedrine (Molecular Weight: 179.26 g/mol).[10]

Experimental Protocol for Mass Spectrometry (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is a common method for the analysis of volatile and semi-volatile compounds like methylephedrine.

- Sample Preparation: Dissolve a small amount of the sample in a suitable organic solvent such as methanol or ethyl acetate. The concentration should be approximately 1 mg/mL.
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer with an Electron Ionization (EI) source.

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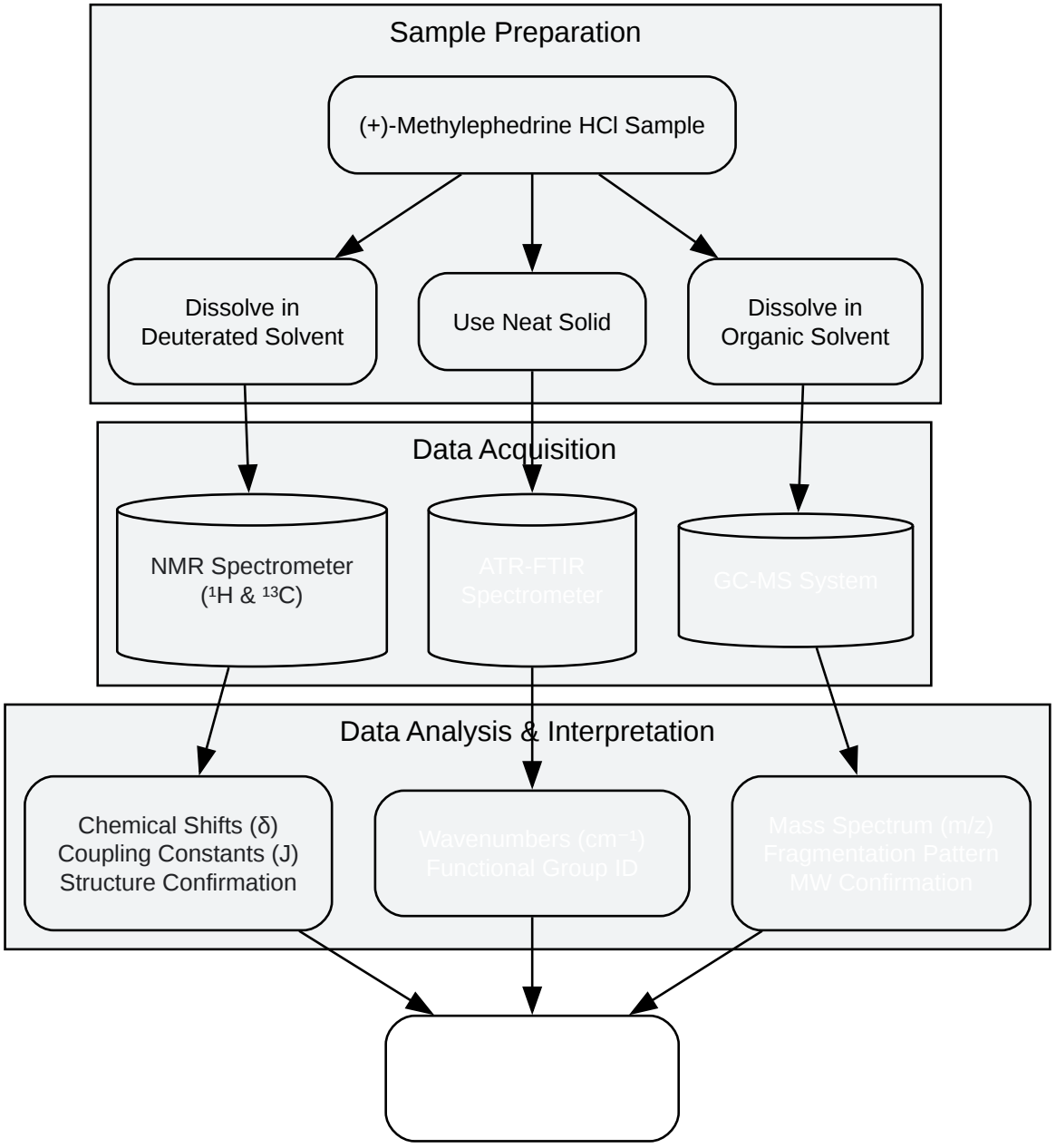
- GC Parameters:
  - Column: A non-polar capillary column (e.g., HP-5MS, 30m x 0.25mm x 0.25µm) is typically used.
  - Carrier Gas: Helium at a constant flow rate of ~1 mL/min.
  - Inlet Temperature: 250-280°C.
  - Injection Mode: Split or splitless, depending on concentration.
  - Temperature Program: Hold at 60°C for 1 min, then ramp at 10-20°C/min to 300°C, and hold for 5-10 minutes.
- MS Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230°C.
  - Transfer Line Temperature: 280-300°C.
  - Acquisition Mode: Full scan mode (e.g., m/z 40-500) to obtain the complete mass spectrum.
- Data Analysis: Identify the chromatographic peak corresponding to methylephedrine. Analyze the mass spectrum of this peak and compare it with reference library spectra for confirmation.

Workflow Visualization

The logical flow for the comprehensive spectroscopic analysis of **(+)-Methylephedrine hydrochloride**, from sample receipt to final data interpretation, is illustrated below.

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Spectroscopic Analysis Workflow for (+)-Methylephedrine HCl



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Caption: Workflow for NMR, IR, and MS analysis of (+)-Methylephedrine HCl.

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